

An In-depth Technical Guide to the Physicochemical Properties of Dicyclopentylmethoxysilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dicyclopentylmethoxysilane

Cat. No.: B162888

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicyclopentylmethoxysilane (DCPDMS) is an organosilicon compound with the chemical formula $C_{12}H_{24}O_2Si$.^[1] It is a colorless, transparent liquid characterized by a central silicon atom bonded to two cyclopentyl groups and two methoxy groups.^[2] While its primary industrial application lies in polymer chemistry as an external electron donor in Ziegler-Natta catalysis to produce high isotacticity polypropylene, its properties as a silylating agent and a precursor for silicon-containing materials are of increasing interest to the broader scientific community.^[3] This technical guide provides a comprehensive overview of the physicochemical properties of **Dicyclopentylmethoxysilane**, detailed experimental protocols for their determination, and a visualization of its synthesis and catalytic function.

Physicochemical Properties

The key physicochemical properties of **Dicyclopentylmethoxysilane** are summarized in the table below. These properties are crucial for its handling, application, and the design of experimental procedures.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₄ O ₂ Si	[1]
Molecular Weight	228.4 g/mol	[1]
CAS Number	126990-35-0	[1]
Appearance	Colorless transparent liquid	[4]
Boiling Point	251 °C at 760 mmHg	[4]
120 °C at 6 mmHg	[3]	
103 °C at 5 mmHg	[4]	
Density	0.984 g/cm ³ at 25 °C	[4]
Refractive Index	1.4640 - 1.4650 at 25 °C	[4]
Flash Point	102 °C (closed cup)	[4]
Freezing Point	≤ 0 °C	[4]
Solubility	Soluble in organic solvents, insoluble in water	
Hydrolytic Sensitivity	Reacts slowly with water/moisture	
Purity	≥ 99.0%	[4]

Experimental Protocols

The determination of the physicochemical properties of **Dicyclopentyl dimethoxysilane** follows standardized methodologies to ensure accuracy and reproducibility. Below are detailed descriptions of the likely experimental protocols for key properties.

Determination of Boiling Point (ASTM D2887)

The boiling point of **Dicyclopentyl dimethoxysilane** can be determined using a gas chromatography method analogous to ASTM D2887, which covers the determination of the boiling range distribution of petroleum products.[5]

- Principle: This method simulates distillation by using gas chromatography to separate the components of a sample by their boiling points. The retention time of the sample is correlated with the boiling points of known standards.[\[6\]](#)
- Apparatus: A gas chromatograph equipped with a flame ionization detector (FID) and a suitable capillary column is used.
- Procedure:
 - A calibration mixture of n-alkanes with known boiling points is injected into the gas chromatograph to establish a retention time versus boiling point curve.
 - A sample of **Dicyclopentylmethoxysilane** is then injected under the same chromatographic conditions.
 - The retention time of the **Dicyclopentylmethoxysilane** peak is used to determine its boiling point from the calibration curve.
 - For measurements at reduced pressure, the setup is connected to a vacuum system, and the pressure is maintained at the desired level.

Determination of Density (ISO 758)

The density of liquid chemicals like **Dicyclopentylmethoxysilane** can be determined using a pycnometer according to ISO 758.[\[1\]](#)

- Principle: This method involves determining the mass of a known volume of the liquid at a specific temperature. The density is then calculated by dividing the mass by the volume.[\[1\]](#)
- Apparatus: A calibrated pycnometer (a glass flask of a specific volume), a precision balance, and a constant-temperature water bath.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with **Dicyclopentylmethoxysilane**, taking care to avoid air bubbles, and placed in a constant-temperature bath at 25 °C until it reaches thermal equilibrium.

- The pycnometer is removed from the bath, cleaned, dried, and weighed again to determine the mass of the liquid.
- The density is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

Determination of Refractive Index

The refractive index of **Dicyclopentyldimethoxysilane** can be measured using a standard refractometer, such as an Abbe refractometer.

- Principle: This method measures the angle at which light is bent (refracted) as it passes from a prism of known refractive index into the liquid sample.
- Apparatus: An Abbe refractometer with a light source and a temperature-controlled prism.
- Procedure:
 - A few drops of **Dicyclopentyldimethoxysilane** are placed on the prism of the refractometer.
 - The prism is closed, and the sample is allowed to reach the desired temperature (e.g., 25 °C).
 - The light source is switched on, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

Determination of Purity (Gas Chromatography)

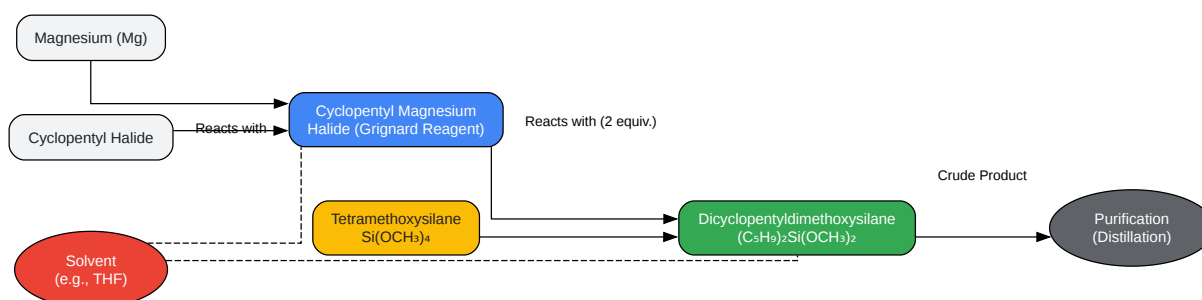
The purity of **Dicyclopentyldimethoxysilane** is typically determined by gas chromatography (GC).

- Principle: GC separates the components of a mixture based on their volatility and interaction with the stationary phase of the column. The area of the peak corresponding to **Dicyclopentyldimethoxysilane** relative to the total area of all peaks gives its purity.

- Apparatus: A gas chromatograph with a flame ionization detector (FID) and a capillary column suitable for separating organosilicon compounds.
- Procedure:
 - A small, known amount of the **Dicyclopentylmethoxysilane** sample is injected into the gas chromatograph.
 - The components are separated as they pass through the column.
 - The detector records the signal for each component as it elutes from the column, generating a chromatogram.
 - The area of each peak is integrated, and the purity is calculated as the percentage of the area of the **Dicyclopentylmethoxysilane** peak relative to the total peak area.

Chemical Synthesis and Reactivity

Dicyclopentylmethoxysilane is primarily synthesized via a Grignard reaction.[3] The process involves the reaction of a cyclopentyl magnesium halide with a silicon alkoxide or halide.[3]



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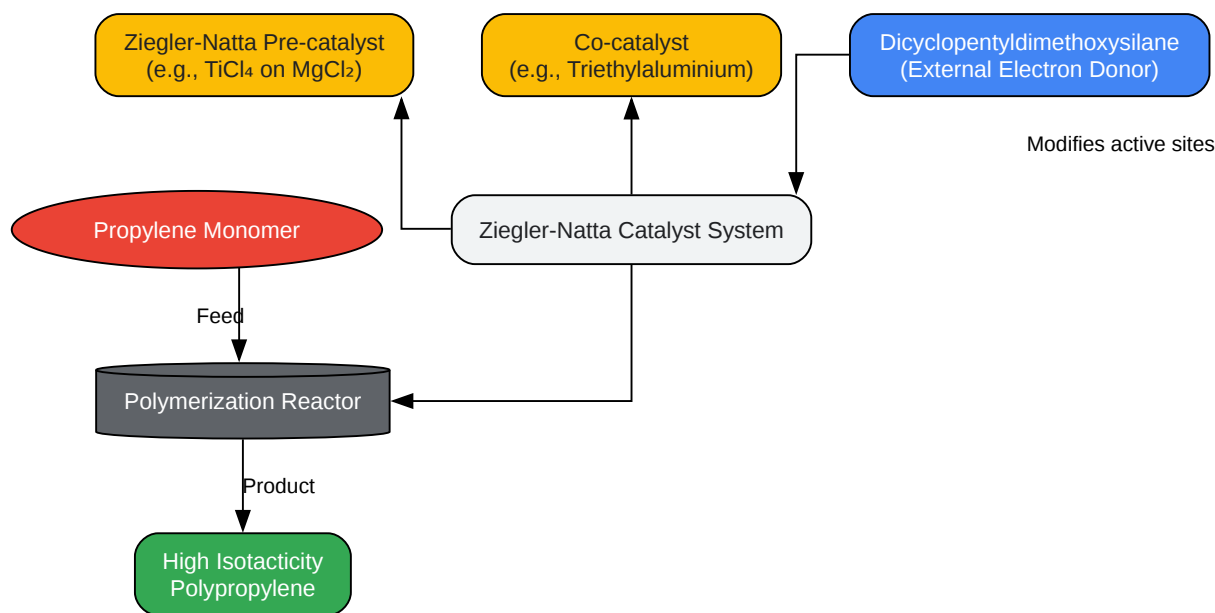
Synthesis of **Dicyclopentylmethoxysilane** via Grignard Reaction.

A key aspect of the reactivity of **Dicyclopentyl dimethoxysilane** is its sensitivity to hydrolysis. The methoxy groups (-OCH₃) can react with water to form silanol groups (-OH) and methanol. This reaction is the basis for its use in forming siloxane bonds in materials science applications.

[7]

Role in Ziegler-Natta Catalysis

In the context of polymer chemistry, **Dicyclopentyl dimethoxysilane** serves as an external electron donor in Ziegler-Natta catalyst systems for the polymerization of propylene.[8] Its primary function is to enhance the stereoselectivity of the catalyst, leading to polypropylene with high isotacticity, which translates to improved material properties such as crystallinity and stiffness.[9]



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Workflow of **Dicyclopentyldimethoxysilane** in Ziegler-Natta Catalysis.

Relevance to Drug Development and Research

While **Dicyclopentyl dimethoxysilane** is not directly used in drug formulations, the broader class of organosilanes and silicones has found numerous applications in the biomedical and pharmaceutical fields.^{[10][11]} These applications include use as excipients, in drug delivery systems, and for the surface modification of biomedical devices to improve biocompatibility.^[10]^[11] The reactivity of the methoxy groups in **Dicyclopentyl dimethoxysilane** allows for its potential use in grafting onto surfaces or incorporation into larger polymeric structures, which could be explored for creating materials with tailored properties for biomedical applications. Its well-defined structure and purity make it a valuable model compound for studying the fundamental interactions of organosilanes in various chemical and biological systems.

Conclusion

Dicyclopentyl dimethoxysilane possesses a unique set of physicochemical properties that make it a valuable compound in both industrial and research settings. Its primary role as an external electron donor in Ziegler-Natta catalysis is well-established, and its potential as a silylating agent and a building block for novel materials continues to be explored. This technical guide provides a foundational understanding of its properties and the methodologies for their determination, which is essential for its effective and safe use in scientific and developmental applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Dicyclopentyldimethoxysilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162888#what-are-the-physicochemical-properties-of-dicyclopentyldimethoxysilane]

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